

Prohydrojasmon Racemate Solutions: Application Notes and Protocols for Plant Treatment

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Compound of Interest

Compound Name: *Prohydrojasmon racemate*

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These application notes provide detailed protocols for the preparation and application of Prohydrojasmon (PDJ) racemate solutions for plant treatment. Prohydrojasmon, a synthetic analog of the naturally occurring plant hormone jasmonic acid, is a valuable tool for research in plant physiology, stress response, and crop improvement.^{[1][2]} It is recognized for its role in promoting fruit ripening and coloration, enhancing plant defense mechanisms against pests and diseases, and improving tolerance to abiotic stressors.^{[3][4][5]}

Physicochemical Properties

Prohydrojasmon is described as a colorless to pale yellow oily liquid.^[3] It is insoluble in water but soluble in organic solvents.^[3] For practical application in aqueous solutions for plant treatment, it is often formulated as a soluble concentrate (SL) or soluble powder (SP).^[3]

Property	Value	Source
Water Solubility	60.2 mg/L at 25°C	[1] [2]
Appearance	Colorless to pale yellow oily liquid	[3]
Solubility	Insoluble in water, soluble in organic solvents	[3]

Stock Solution Preparation

Due to its low water solubility, a stock solution in an organic solvent is recommended for laboratory-scale experiments.

Protocol for 100 mM PDJ Stock Solution in DMSO:

- Materials:
 - Prohydrojasmon (PDJ) racemate (MW: 254.37 g/mol)
 - Dimethyl sulfoxide (DMSO), anhydrous
 - Sterile microcentrifuge tubes or glass vials
 - Pipettes
- Procedure:
 - Weigh out 25.44 mg of PDJ racemate.
 - Dissolve the PDJ in 1 mL of anhydrous DMSO to achieve a 100 mM stock solution.
 - Vortex thoroughly until the PDJ is completely dissolved.
 - Store the stock solution at -20°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 1 month).[\[6\]](#) Aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles.[\[6\]](#)

Working Solution Preparation and Application Protocols

The final concentration of PDJ in the working solution will vary depending on the plant species, application method, and desired physiological response. The following tables summarize recommended application rates from various sources.

Foliar Spray Application

Foliar spraying is a common method for applying PDJ to induce systemic responses in plants.

Crop	Target Effect	Recommended Concentration/Dilution	Application Timing
Apples	Fruit Color Enhancement	120 ppm (for easy-to-color varieties) or 240 ppm (for difficult varieties)	One application 35 days before harvest, or two applications at 35 and 21 days before harvest for difficult varieties.[7]
Grapes	Fruit Color Enhancement & Ripening	50 ppm	Three applications at 20 and 30 days after flowering, and 20 days before harvest.[7]
Citrus	Prevent Puffiness	25 ppm	One application 45 days before harvest. [7]
Japanese Radish	Pest Control	100-fold dilution of a 5% commercial formulation	Weekly spray applications.[8]
General Fruit Coloring	Fruit Color Enhancement	Dilution ratio of 1:200–1:1500	Apply at the initial coloring stage (10% coloration) and repeat after 7–14 days.[3]
General Stress Resistance	Improve Stress Resistance	Dilution ratio of 1:1500–1:5000	Spray evenly on the entire plant.[3]

Protocol for Foliar Spray Application:

- Materials:
 - PDJ stock solution
 - Distilled water

- Surfactant (e.g., Tween 20)
- Spray bottle
- Procedure:
 - Calculate the required volume of PDJ stock solution to achieve the desired final concentration in the desired volume of water.
 - Add a non-ionic surfactant (e.g., Tween 20 at a final concentration of 0.01-0.05% v/v) to the water to improve leaf surface coverage.
 - Add the calculated volume of PDJ stock solution to the water-surfactant mixture and mix thoroughly.
 - Spray the solution evenly onto the plant foliage until runoff.
 - Applications are often recommended before 8 am or after 5 pm for better efficacy.^[4]
 - Avoid application during periods of drought, high temperature, or when the plant is under disease stress.^[7]

Drip Irrigation

Drip irrigation allows for the application of PDJ to the root zone.

Target Effect	Recommended Application Rate
Fruit Coloring	80–300 grams per acre
Stress Resistance	30–100 grams per acre

Protocol for Drip Irrigation Application:

- Materials:
 - PDJ formulation suitable for irrigation
 - Drip irrigation system

- Procedure:
 - Calculate the amount of PDJ formulation needed based on the area to be treated.
 - Dissolve the PDJ formulation in the irrigation water stock tank.
 - Apply the solution to the plants through the drip irrigation system.

Signaling Pathway and Experimental Workflow

Jasmonate Signaling Pathway

Prohydrojasmon, as a jasmonic acid analog, is perceived by the F-box protein COI1.[8] This interaction leads to the degradation of JAZ repressor proteins, thereby activating transcription factors (e.g., MYC2) that regulate the expression of jasmonate-responsive genes. These genes are involved in a wide range of physiological processes, including defense against herbivores and pathogens, and the biosynthesis of secondary metabolites like anthocyanins.[5][8]

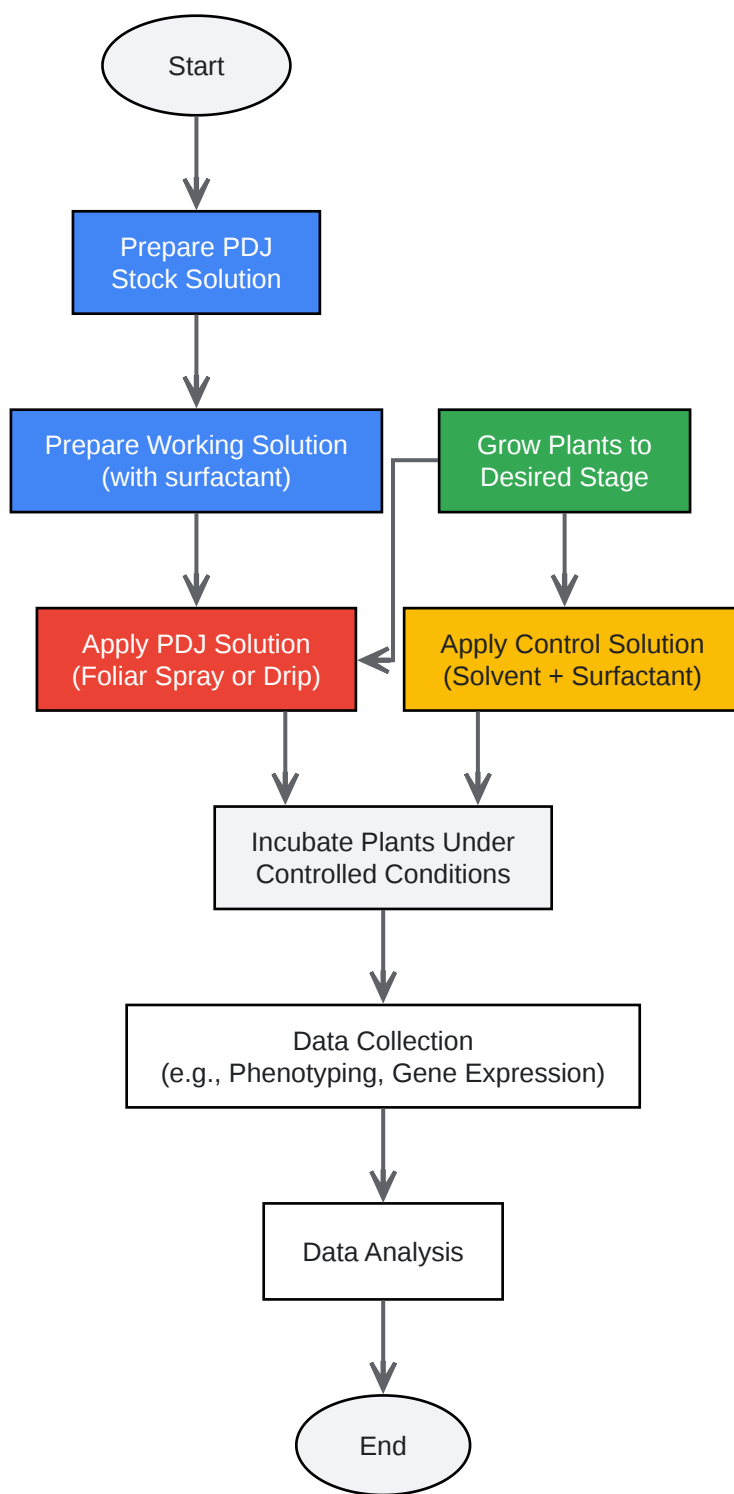


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Caption: Simplified Jasmonate Signaling Pathway.

Experimental Workflow for PDJ Treatment

The following diagram outlines a typical workflow for a plant treatment experiment using PDJ.



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Caption: Experimental Workflow for PDJ Treatment.

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